

Leucettinib-21 Application Notes and Protocols for Animal Studies

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Compound of Interest

Compound Name: Leucettinib-21

Cat. No.: B12389899

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the preclinical administration of **Leucettinib-21**, a potent and selective inhibitor of the dual-specificity tyrosine-phosphorylation-regulated kinase 1A (DYRK1A). The protocols and data presented are intended to guide researchers in designing and executing in vivo studies to evaluate the efficacy and pharmacokinetics of this compound in various animal models.

Overview of Leucettinib-21

Leucettinib-21 is a small molecule inhibitor of DYRK1A, a kinase implicated in the pathophysiology of several conditions, including Down syndrome and Alzheimer's disease.[1][2][3] Overexpression of DYRK1A is associated with cognitive deficits, and its inhibition is a promising therapeutic strategy.[1][2] Preclinical studies in various animal models have demonstrated the potential of **Leucettinib-21** to ameliorate disease-related phenotypes.[4][5][6]

Quantitative Data Summary

The following tables summarize the reported dosages of **Leucettinib-21** used in various animal models and study types.

Table 1: **Leucettinib-21** Dosage in Rodent Models

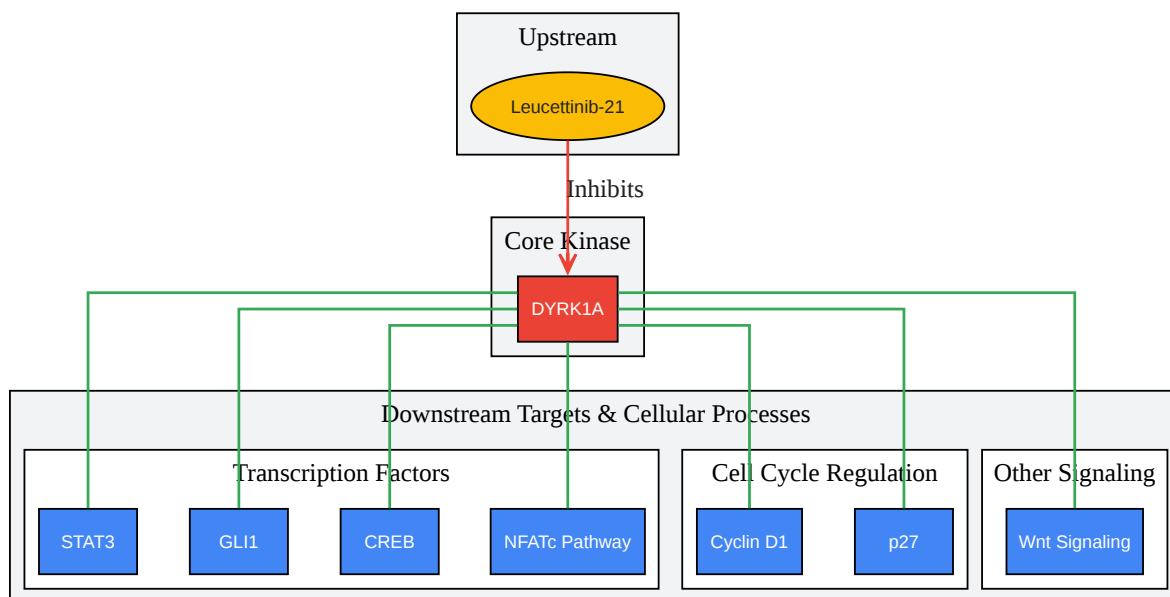
Animal Model	Strain	Application	Dosage	Administration Route	Duration	Vehicle	Reference
Mouse	Ts65Dn	Cognitive Studies (Memory)	0.4 mg/kg	Oral Gavage	Daily for 10 days	Not Specified	[7] [8]
Mouse	Dp1Tyb (prenatal)	Congenital Heart Defect Rescue	30 mg/kg/day	Not Specified	9 days	Not Specified	[4]
Mouse	PDX (DS-ALL)	Cancer Therapy	Not Specified	Oral Gavage	2 and 4 weeks	Not Specified	[1] [9]
Rat	Wistar Han	Pharmacokinetics	Not Specified	Not Specified	Not Specified	Kolliphor EL / NaCl 0.9% (5/95)	[7]
Rat	Not Specified	Toxicology	Up to 45 mg/kg	Oral	28 days	Not Specified	[7]

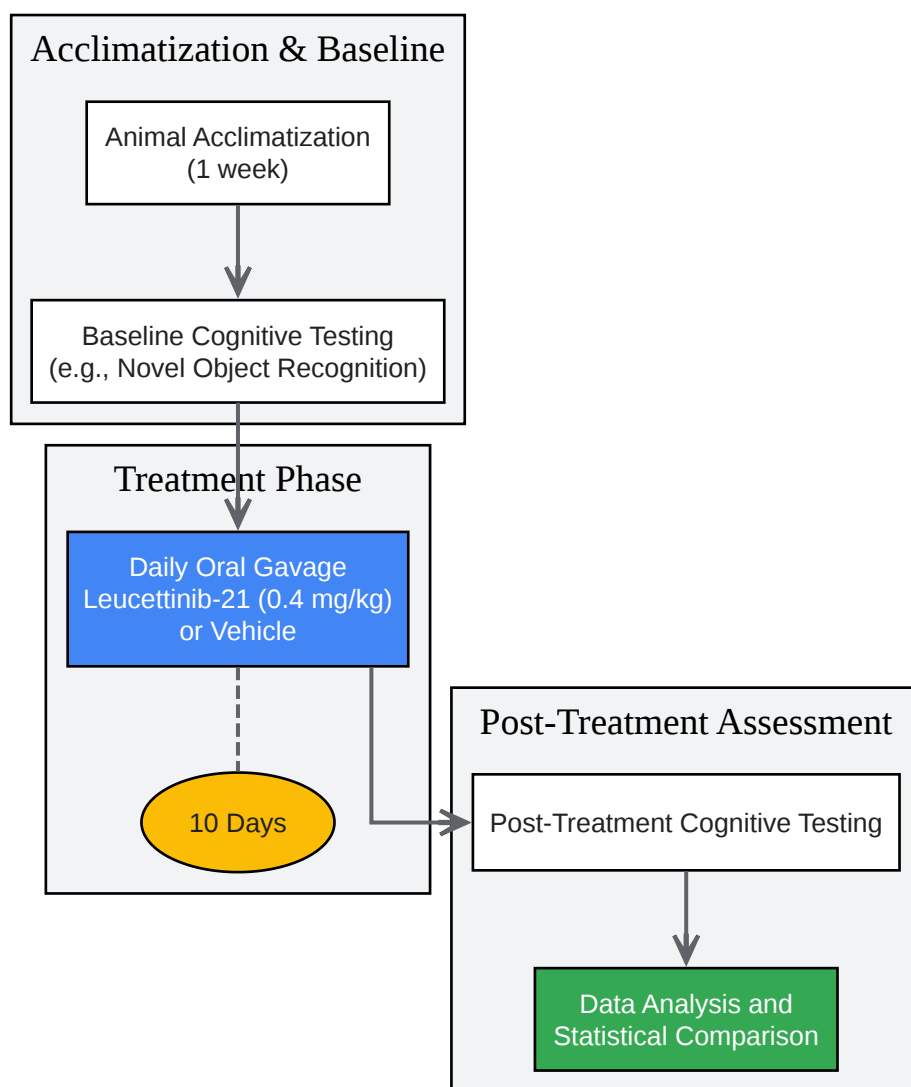
Table 2: **Leucettinib-21** Dosage in Non-Rodent Models

| Animal Model | Application | Dosage | Administration Route | Duration | Vehicle | Reference | |
 :--- | :--- | :--- | :--- | :--- | :--- | :--- | | Minipig | Toxicology | Up to 100 mg/kg | Oral | 28 days | Not Specified |[\[7\]](#) |

Signaling Pathway

Leucettinib-21 exerts its therapeutic effects by inhibiting the kinase activity of DYRK1A. This inhibition modulates the phosphorylation state and activity of several downstream targets involved in cell cycle progression, transcription, and signaling pathways.





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